

Personal protective equipment for handling Hydroxy-PEG3-(CH2)2-Boc

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Hydroxy-PEG3-(CH2)2-Boc

Cat. No.: B1673973

Get Quote

Essential Safety and Handling Guide for Hydroxy-PEG3-(CH2)2-Boc

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Hydroxy-PEG3-(CH2)2-Boc** (CAS Number: 186020-66-6). The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure laboratory safety and maintain experimental integrity.

Chemical Identifier:

Product Name: Hydroxy-PEG3-(CH2)2-Boc

CAS Number: 186020-66-6

Physical Form: Liquid[1]

Storage Temperature: 4°C, stored under nitrogen[1]

Hazard Identification: Based on the Globally Harmonized System (GHS), this compound is classified with the following hazards:

H302: Harmful if swallowed.[1]



- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

The signal word for this chemical is "Warning".[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **Hydroxy-PEG3-(CH2)2-Boc**.



PPE Category	Item	Specifications	Rationale
Eye & Face Protection	Safety Goggles or a Face Shield	Must provide protection against chemical splashes. A face shield should be used in combination with goggles for maximum protection. [3]	To protect against splashes that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[3][4] Inspect gloves for integrity before each use.	To prevent skin contact which can cause irritation.[1][2]
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect against skin contact.[3][4]	To protect skin and personal clothing from contamination.[5]
Respiratory Protection	Chemical Fume Hood or NIOSH-approved Respirator	All handling of Hydroxy-PEG3- (CH2)2-Boc should be conducted in a certified chemical fume hood to avoid inhalation of vapors or aerosols.[3]	To prevent inhalation of vapors or mists that may cause respiratory tract irritation.[1][2][6]
Foot Protection	Closed-toe Shoes	Standard laboratory practice to protect feet from spills.[5]	To protect feet from potential spills of the chemical.

Operational and Handling Plan



Proper handling techniques are critical to minimize exposure and maintain the quality of the compound.

Engineering Controls:

- Always handle Hydroxy-PEG3-(CH2)2-Boc in a well-ventilated area, preferably within a chemical fume hood.[3]
- An eyewash station and safety shower must be readily accessible in the immediate work area.[3]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Designate a specific area for handling within a certified chemical fume hood.[5] Ensure all necessary equipment (pipettes, glassware, etc.) is clean and readily accessible.
- Transferring: When transferring the liquid, use appropriate tools such as a pipette to avoid splashing.
- Dissolving: When preparing solutions, slowly add the compound to the solvent to avoid splashing.[5]
- Reactions: All reactions involving this compound should be conducted in closed systems or within the fume hood.[3]

Disposal Plan

Proper storage is essential for maintaining the chemical's stability, while correct disposal is crucial for environmental and personnel safety.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[5] The recommended storage temperature is 4°C under a nitrogen atmosphere.[1]
- Keep away from strong oxidizing agents and strong acids.[6]








Waste Disposal:

- Dispose of unused material and its container as hazardous chemical waste in accordance with local, state, and federal regulations.[5]
- Do not allow the product to enter drains.[6]
- Contaminated packaging and materials (e.g., gloves, pipette tips) should also be disposed of as hazardous waste.

Visual Guides






Click to download full resolution via product page

Caption: Workflow for handling **Hydroxy-PEG3-(CH2)2-Boc**.





Click to download full resolution via product page

Caption: Relationship between chemical hazards and required PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Hydroxy-PEG3-(CH2)2-Boc | 186020-66-6 [sigmaaldrich.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. peptide.com [peptide.com]
- 7. peptide.com [peptide.com]







To cite this document: BenchChem. [Personal protective equipment for handling Hydroxy-PEG3-(CH2)2-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673973#personal-protective-equipment-for-handling-hydroxy-peg3-ch2-2-boc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com